

Application Note: Solid-Phase Synthesis of Bactenecin (RLCRIVVIRVCR-NH₂)

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Compound of Interest

Compound Name: Bactenecin

Cat. No.: B179754

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Introduction

Bactenecin is a cationic antimicrobial peptide originally isolated from bovine neutrophils, characterized by its cyclic structure formed by a disulfide bond between two cysteine residues. [1] Its sequence is Arg-Leu-Cys-Arg-Ile-Val-Val-Ile-Arg-Val-Cys-Arg-NH₂. [1] **Bactenecin** exhibits broad-spectrum antimicrobial activity, particularly against Gram-negative bacteria. [1] This document provides a detailed protocol for the chemical synthesis of **Bactenecin** using Fmoc-based solid-phase peptide synthesis (SPPS), a widely adopted method for producing high-purity peptides for research and pharmaceutical applications. [2]

Physicochemical Properties of Bactenecin

Property	Value	Reference
Amino Acid Sequence	RLCRIVVIRVCR-NH ₂	[1]
Molecular Formula	C ₆₃ H ₁₁₈ N ₂₄ O ₁₃ S ₂	[3]
Molecular Weight (Theoretical)	1483.9 Da	[3]
Purity (Post-HPLC)	>95%	[1]
Purification Rate (Typical)	~70%	[4][5]

Experimental Protocol: Fmoc-Based Solid-Phase Synthesis of Bactenecin

This protocol outlines the manual synthesis of **Bactenecin** on a Rink Amide resin to yield a C-terminally amidated peptide.

Materials and Reagents

- Rink Amide AM resin (100-200 mesh)
- Fmoc-protected amino acids: Fmoc-Arg(Pbf)-OH, Fmoc-Leu-OH, Fmoc-Cys(Trt)-OH, Fmoc-Ile-OH, Fmoc-Val-OH
- Coupling Reagent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- Activation Base: DIPEA (N,N-Diisopropylethylamine)
- Fmoc Deprotection Solution: 20% (v/v) piperidine in DMF (N,N-Dimethylformamide)
- Washing Solvents: DMF, DCM (Dichloromethane), Isopropanol (IPA)
- Cleavage Cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), 2.5% deionized water
- Precipitation/Washing Solvent: Cold diethyl ether
- Disulfide Bond Formation Buffer: 0.1 M Ammonium bicarbonate buffer (pH 8.2) with 10% DMSO
- Purification: Reverse-phase high-performance liquid chromatography (RP-HPLC) system with a C18 column
- Analysis: Mass Spectrometry (MS)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Synthesis Workflow



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Caption: Experimental workflow for the solid-phase synthesis of **Bactenecin**.

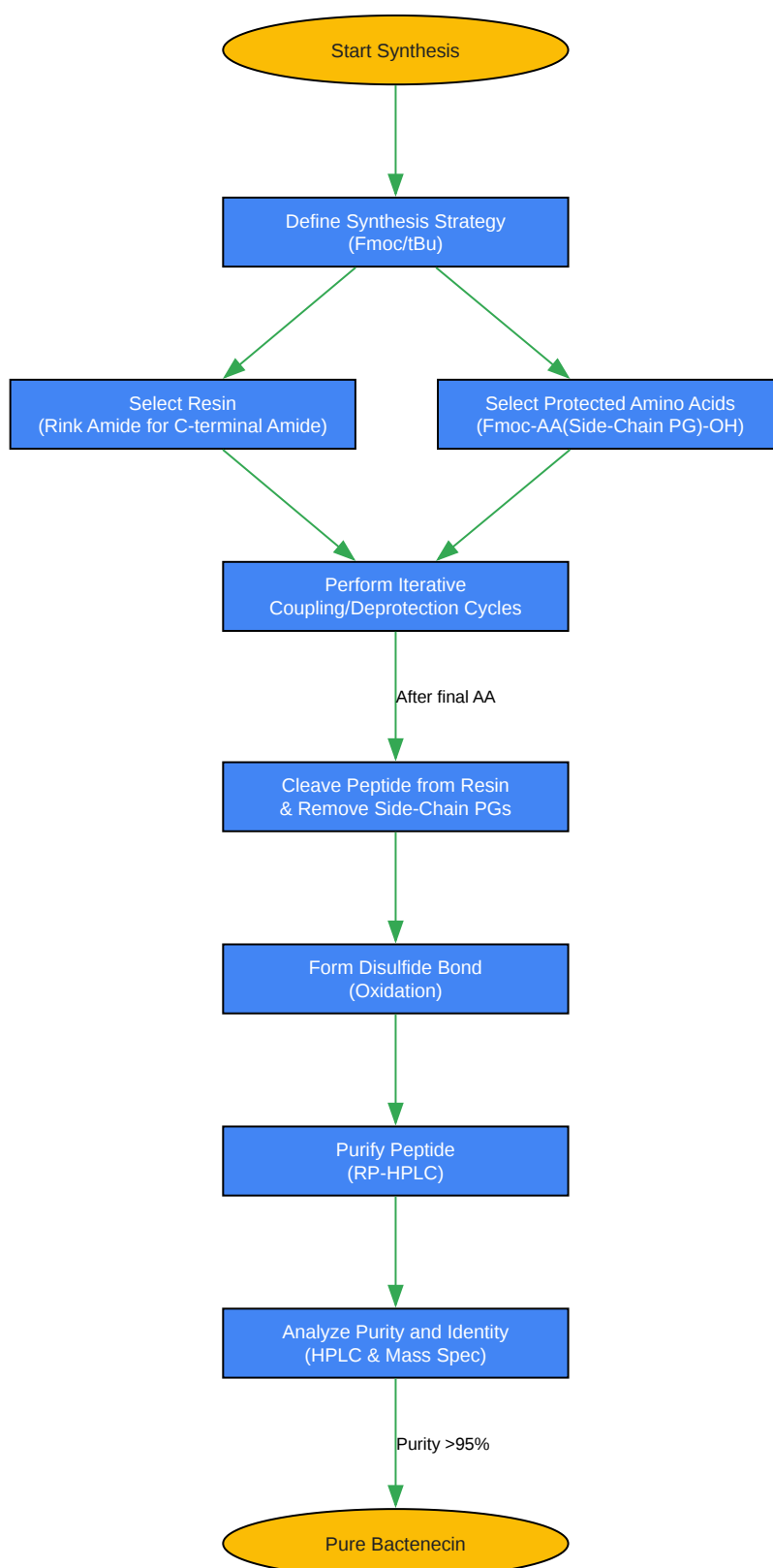
Step-by-Step Procedure

- Resin Preparation:
 - Place the Rink Amide resin in a reaction vessel.
 - Swell the resin in DMF for at least 1 hour.
- First Amino Acid Coupling (Fmoc-Arg(Pbf)-OH):
 - Remove the Fmoc group from the resin by treating with 20% piperidine in DMF for 20 minutes.
 - Wash the resin thoroughly with DMF.
 - In a separate vial, dissolve Fmoc-Arg(Pbf)-OH (3 eq.), HBTU (2.9 eq.), and DIPEA (6 eq.) in DMF.
 - Add the activated amino acid solution to the resin and shake for 2 hours.
 - Wash the resin with DMF, IPA, and DCM.
- Chain Elongation (Iterative Cycles):
 - Repeat the following cycle for each subsequent amino acid in the sequence (Cys(Trt), Val, Arg(Pbf), Ile, Val, Val, Ile, Arg(Pbf), Cys(Trt), Leu, Arg(Pbf)):

- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 20 minutes.
- Washing: Wash the resin with DMF (3x), IPA (2x), and DMF (3x).
- Coupling: Pre-activate the next Fmoc-amino acid (3 eq.) with HBTU (2.9 eq.) and DIPEA (6 eq.) in DMF for 2 minutes. Add the solution to the resin and shake for 2 hours.
- Washing: Wash the resin with DMF (3x), IPA (2x), and DCM (3x).
- Cleavage and Global Deprotection:
 - After the final amino acid coupling, perform a final Fmoc deprotection.
 - Wash the resin thoroughly with DMF and DCM, and dry under vacuum.
 - Treat the dried resin with the cleavage cocktail (95% TFA, 2.5% TIS, 2.5% H₂O) for 2-3 hours at room temperature.
 - Filter the resin and collect the filtrate.
 - Precipitate the crude peptide by adding the filtrate to cold diethyl ether.
 - Centrifuge to pellet the peptide, decant the ether, and wash the pellet with cold ether twice.
 - Dry the crude linear peptide under vacuum.
- Disulfide Bond Formation (Cyclization):
 - Dissolve the crude linear peptide in 0.1 M ammonium bicarbonate buffer (pH 8.2) containing 10% DMSO at a low peptide concentration (0.1-1 mg/mL) to favor intramolecular cyclization.
 - Stir the solution open to the air for 24-48 hours, monitoring the reaction by HPLC and MS.
- Purification and Characterization:
 - Lyophilize the cyclized peptide solution.

- Purify the crude cyclic **Bactenecin** by RP-HPLC using a C18 column with a water/acetonitrile gradient containing 0.1% TFA.
- Collect the fractions containing the pure peptide and lyophilize.
- Confirm the molecular weight of the final product by mass spectrometry. The expected monoisotopic mass will be consistent with the theoretical value of 1483.9 Da.

Logical Protocol Relationships



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